

Application Note: Spectrophotometric Analysis of Pharmaceuticals Using Eriochrome Cyanine R

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Compound of Interest

Compound Name: *Eriochrome cyanine R indicator*
(C.I. 43820)

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Introduction: The Role of Eriochrome Cyanine R in Pharmaceutical Quality Control

Eriochrome Cyanine R (ECR), a triphenylmethane dye, is a versatile chromogenic agent extensively utilized in the spectrophotometric determination of a wide array of pharmaceutical compounds. Its utility stems from its ability to form stable, colored complexes with metal ions, a reaction that can be ingeniously manipulated for the indirect quantification of drug substances. This application note provides a comprehensive guide for researchers, scientists, and drug development professionals on the principles, protocols, and best practices for leveraging ECR in pharmaceutical analysis. The methods described herein are cost-effective, rapid, and require instrumentation that is standard in most quality control laboratories.

The primary mechanism involves the formation of an ion-association complex between the target drug molecule and the ECR reagent, often facilitated by a metal ion. This interaction leads to a significant and measurable shift in the visible absorption spectrum, allowing for sensitive quantification. Various methodologies exist, including direct complex formation, extractive techniques for enhanced selectivity, and the formation of ternary complexes where the drug, a metal ion, and ECR create a chromophore with distinct spectral properties.^{[1][2][3]}

Principle of the Method: A Tale of Two Complexes

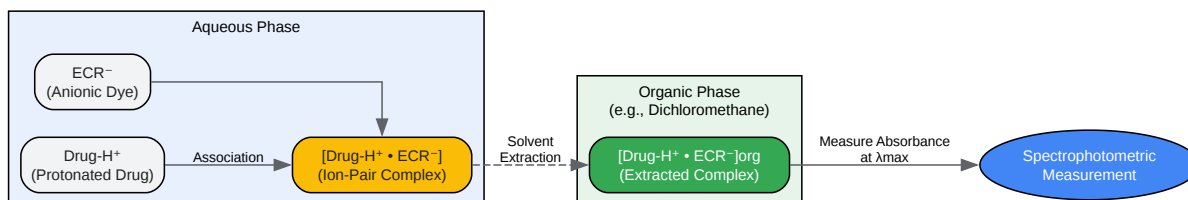
The analytical power of Eriochrome Cyanine R lies in its coordination chemistry. The specific mechanism employed can vary depending on the target analyte and the chosen reaction conditions. Two predominant pathways are commonly exploited:

- **Ion-Association Complex Formation:** In this method, a protonated drug molecule (Drug-H⁺) electrostatically interacts with the anionic ECR dye to form a colored ion-pair complex.[3] This is particularly effective for nitrogen-containing drugs such as antidepressants or antimuscarinics. The resulting complex is often extracted into an organic solvent like butanol or dichloromethane to concentrate the analyte and remove interferences from water-soluble excipients.[1][2] The intensity of the color in the organic phase is then measured spectrophotometrically and is directly proportional to the drug concentration.
- **Ternary Complex Formation (Metal-Bridged):** This more intricate approach involves a metal ion, typically a trivalent cation like Aluminum (Al³⁺) or Iron (Fe³⁺), which acts as a bridge between the drug molecule and the ECR dye.[4][5] Initially, the metal ion and ECR form a binary complex with a characteristic color and absorption maximum (λ_{max}).[4] When the drug substance is introduced, it coordinates with the central metal ion, displacing water molecules or altering the electronic environment of the chromophore. This formation of a new, ternary (Drug-Metal-ECR) complex causes a predictable change in the absorbance or a shift in the λ_{max} , which is then correlated to the drug's concentration.[6]

The choice of pH is critical as it dictates the protonation state of both the drug and the ECR dye, thereby controlling the formation and stability of the complex.[3][7] Furthermore, surfactants are sometimes added to enhance sensitivity and molar absorptivity by forming micelles that encapsulate the complex, leading to a more stable and intense color.[8][9]

Mechanism Visualization: Ion-Association Pathway

The following diagram illustrates the straightforward formation of an ion-pair complex between a protonated drug and the ECR dye, which is then extracted for analysis.



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Caption: Formation and extraction of a Drug-ECR ion-pair complex.

Instrumentation and Reagents

Instrumentation:

- A double-beam UV-Visible spectrophotometer with 1 cm matched quartz cuvettes.
- Calibrated pH meter.
- Analytical balance.
- Standard volumetric flasks and pipettes (Class A).
- Centrifuge (for methods involving phase separation).

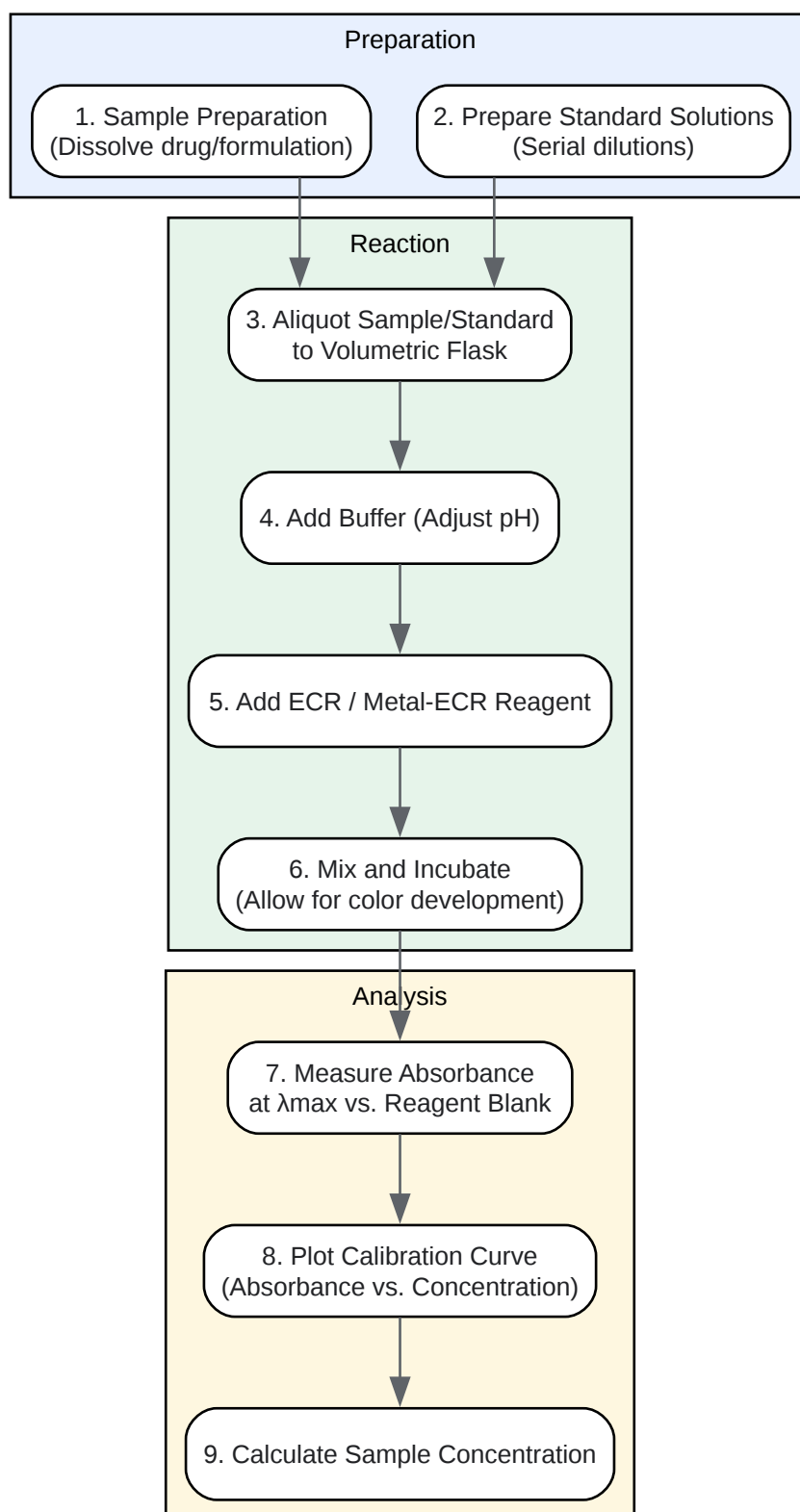
Reagents:

- Eriochrome Cyanine R (ECR) Solution (1×10^{-3} M): Prepare by dissolving the required weight of ECR powder in double-distilled water.[4]
- Metal Ion Solution (e.g., Aluminum Chloride, 1×10^{-3} M): Prepare by dissolving an accurately weighed amount of the analytical grade salt (e.g., AlCl_3) in double-distilled water.[4]
- Buffer Solutions: Prepare appropriate buffer solutions (e.g., acetate, phosphate) to control the pH of the reaction medium. The optimal pH must be determined experimentally for each specific drug.[3][7]

- **Drug Standard Stock Solution:** Accurately weigh and dissolve the reference standard of the pharmaceutical analyte in a suitable solvent (e.g., water, methanol, or dilute acid) to prepare a stock solution of known concentration.
- **Solvents:** All solvents used, including for extraction (e.g., dichloromethane, n-butanol) and sample preparation, should be of analytical or HPLC grade.[\[2\]](#)[\[3\]](#)

General Experimental Workflow

The following diagram outlines the typical steps involved in a spectrophotometric assay using ECR. Specific volumes and incubation times will vary depending on the target analyte and method.



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Caption: General workflow for ECR-based spectrophotometric drug analysis.

Application Protocol: Determination of Pantoprazole Sodium

This protocol is based on the formation of a complex between Pantoprazole Sodium and a pre-formed Aluminium-Eriochrome Cyanine R reagent. The method relies on the displacement of ECR from the Al-ECR complex by the fluoride present in the pantoprazole structure, leading to a decrease in the color intensity of the solution, which is proportional to the drug concentration.
[4]

1. Reagent Preparation:

- Aluminium Chloride Solution (1×10^{-3} M): Dissolve 0.133 g of AlCl_3 in 1000 mL of distilled water.[4]
- Eriochrome Cyanine R Solution (1×10^{-3} M): Dissolve 0.536 g of ECR in 1000 mL of distilled water.[4]
- Al-ECR Reagent: Prepare fresh by mixing equal volumes of the 1×10^{-3} M Aluminium Chloride and 1×10^{-3} M ECR solutions.[4]
- Pantoprazole Standard Stock Solution (100 $\mu\text{g/mL}$): Accurately weigh 10 mg of Pantoprazole Sodium reference standard and dissolve in 100 mL of distilled water.

2. Construction of the Calibration Curve:

- Into a series of 50 mL volumetric flasks, pipette aliquots of the standard stock solution (e.g., 1.6 mL to 6.4 mL) to create final concentrations ranging from 3.2 to 12.8 $\mu\text{g/mL}$. [4]
- To each flask, add 3.0 mL of the freshly prepared Al-ECR reagent and mix well.[4]
- Dilute the contents of each flask to the 50 mL mark with distilled water.
- Prepare a reagent blank by adding 3.0 mL of the Al-ECR reagent to a 50 mL volumetric flask and diluting to the mark with distilled water.[4]
- Measure the absorbance of each standard solution at 533.5 nm against the reagent blank.[4]

- Plot a graph of absorbance versus concentration ($\mu\text{g/mL}$). The relationship should be linear.

3. Analysis of Pharmaceutical Formulation (Tablets):

- Weigh and finely powder 20 pantoprazole tablets to determine the average weight.
- Take a quantity of powder equivalent to 10 mg of Pantoprazole Sodium and dissolve it in a 100 mL volumetric flask with distilled water.
- Filter the solution to remove any insoluble excipients.
- Transfer a suitable aliquot of the clear filtrate into a 50 mL volumetric flask.
- Add 3.0 mL of the Al-ECR reagent, dilute to the mark with distilled water, and mix.
- Measure the absorbance at 533.5 nm against the reagent blank.
- Determine the concentration of pantoprazole in the sample using the previously constructed calibration curve.

4. Performance Characteristics:

Parameter	Result	Source
Wavelength (λ_{max})	533.5 nm	[4]
Beer's Law Range	3.2 - 12.8 $\mu\text{g/mL}$	[4]
Limit of Detection (LOD)	0.048 $\mu\text{g/mL}$	[4]
Limit of Quantification (LOQ)	0.148 $\mu\text{g/mL}$	[4]
Molar Absorptivity	Not Reported	
Stoichiometry	Not Applicable (Displacement)	

Application Protocol: Extractive Determination of Fluvoxamine

This protocol describes an extractive spectrophotometric method for the determination of Fluvoxamine, a selective serotonin reuptake inhibitor, based on the formation of an ion-association compound with ECR.[1]

1. Reagent Preparation:

- Eriochrome Cyanine R Solution: Prepare a solution of ECR in water.
- Fluvoxamine Standard Stock Solution (100 µg/mL): Prepare by dissolving 10 mg of Fluvoxamine reference standard in 100 mL of distilled water.
- Solvent: n-Butanol.[1]

2. Experimental Procedure:

- In a series of separatory funnels, add increasing volumes of the Fluvoxamine standard solution to cover the desired concentration range (e.g., 2-40 µg/mL).[1]
- Add the ECR solution to each funnel.
- Add a precise volume of n-butanol to each funnel.
- Shake vigorously for a set time (e.g., 1-2 minutes) to facilitate the extraction of the ion-pair complex into the organic layer.
- Allow the layers to separate completely.
- Collect the organic (n-butanol) layer and measure its absorbance at the predetermined λ_{max} against a reagent blank prepared in the same manner without the drug.
- Construct a calibration curve by plotting absorbance versus the final concentration of Fluvoxamine.

3. Performance Characteristics:

Parameter	Result	Source
Wavelength (λ_{max})	Not specified in abstract	
Beer's Law Range	2 - 40 $\mu\text{g/mL}$	[1]
Relative Standard Deviation (RSD)	~2%	[1]
Stoichiometry (ECR:Fluvoxamine)	1:2	[1]
Extraction Solvent	n-Butanol	[1][2]

Method Optimization and Troubleshooting

The robustness of ECR-based methods depends on the careful control of several experimental variables.

- **pH:** This is often the most critical parameter. The optimal pH for complex formation must be established by measuring absorbance across a range of pH values. For ion-association complexes, pH affects the protonation of the drug, while for ternary complexes, it influences metal ion hydrolysis and dye speciation.[3][7]
- **Reagent Concentration:** The concentration of both ECR and any metal ion should be optimized to ensure a sufficient excess is present to react with the highest concentration of the drug standard, ensuring the reaction goes to completion.[4]
- **Reaction Time and Stability:** The time required for maximum color development should be determined. The stability of the colored complex should also be assessed over time to establish a reliable window for measurement.
- **Choice of Solvent:** For extractive methods, different organic solvents should be tested to find the one that provides the most efficient extraction of the ion-pair complex with minimal emulsion formation.[3]

Problem	Potential Cause	Suggested Solution
Low Sensitivity / Low Absorbance	Sub-optimal pH.	Re-optimize pH by testing a range of buffer solutions.
Insufficient reagent concentration.	Increase concentration of ECR or metal ion.	
Incomplete extraction.	Test alternative extraction solvents; increase shaking time.	
Poor Reproducibility (High RSD)	Fluctuations in temperature or timing.	Standardize incubation time and perform reactions at a controlled temperature.
Inconsistent pH.	Prepare fresh buffer solutions; calibrate pH meter before use.	
Pipetting errors.	Use calibrated volumetric pipettes.	
High Blank Absorbance	Contaminated reagents or glassware.	Use analytical grade reagents, double-distilled water, and thoroughly clean glassware.
Reagent degradation.	Prepare ECR and metal ion solutions fresh daily.	
Non-linear Calibration Curve	Concentration range is too wide.	
Complex dissociation at low concentrations.	Ensure reagent concentrations are in sufficient excess.	Narrow the concentration range of standards.

Conclusion

Eriochrome Cyanine R serves as a valuable reagent in the development of simple, sensitive, and economical spectrophotometric methods for the quantification of pharmaceuticals. By understanding the underlying principles of ion-association and ternary complex formation, analysts can develop and validate robust analytical procedures suitable for quality control and

routine analysis. The adaptability of ECR to a variety of drug molecules, combined with the low cost of the required instrumentation, ensures its continued relevance in modern pharmaceutical analysis.

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